

Personal protective equipment for handling 1-Phenyl-1-butanol

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Compound of Interest

Compound Name: 1-Phenyl-1-butanol

Cat. No.: B1581738

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Essential Safety and Handling Guide for 1-Phenyl-1-butanol

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-Phenyl-1-butanol**. It outlines the necessary personal protective equipment (PPE), safe operational procedures, and compliant disposal methods to ensure laboratory safety and build trust in chemical handling protocols.

Summary of Safety and Physical Properties

While specific occupational exposure limits for **1-Phenyl-1-butanol** have not been established, a conservative approach to handling is recommended based on its chemical properties and information from available Safety Data Sheets (SDS). The following table summarizes key safety recommendations and physical data.

Parameter	Recommendation / Value	Source(s)
Eye Protection	Safety glasses with side-shields conforming to EN166, or chemical safety goggles.	[1]
Hand Protection	Chemical-resistant gloves. Specific material and thickness should be determined based on the nature of the work. A Type N95 respirator may be appropriate in certain situations.	[2]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	[3]
Body Protection	Lab coat.	[3]
Flash Point	103 °C (217.4 °F) - closed cup	[2]
Storage	Store in a cool, dry, and well-ventilated place away from strong oxidizing agents. Keep container tightly closed.	[3][4]
Appearance	Colorless to almost colorless clear liquid or solid.	
Molecular Formula	C ₁₀ H ₁₄ O	[1]
Molecular Weight	150.22 g/mol	[2]

Detailed Operational Protocols

Adherence to the following step-by-step procedures is crucial for the safe handling and disposal of **1-Phenyl-1-butanol**.

Pre-Handling and Preparation

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the quantities of **1-Phenyl-1-butanol** to be used and the potential for exposure.
- **Fume Hood Verification:** Ensure that the chemical fume hood to be used has been recently certified and is functioning correctly.
- **Gather PPE:** Assemble all necessary PPE as outlined in the table above. Inspect gloves for any signs of degradation or perforation before use.
- **Emergency Equipment Check:** Confirm the location and accessibility of the nearest safety shower and eyewash station.

Safe Handling Procedure

- **Work Area:** Always handle **1-Phenyl-1-butanol** in a well-ventilated area, preferably within a chemical fume hood.[3]
- **Personal Protective Equipment:** At a minimum, wear safety glasses with side shields, a lab coat, and chemical-resistant gloves.[2][3] For tasks with a higher risk of splashing, chemical safety goggles should be worn.
- **Avoiding Inhalation:** Avoid breathing vapors or mist.[4]
- **Skin Contact:** Prevent contact with skin and eyes.[4] In case of accidental contact, wash the affected area immediately with soap and plenty of water.
- **Hygiene:** Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[1]

Disposal Plan

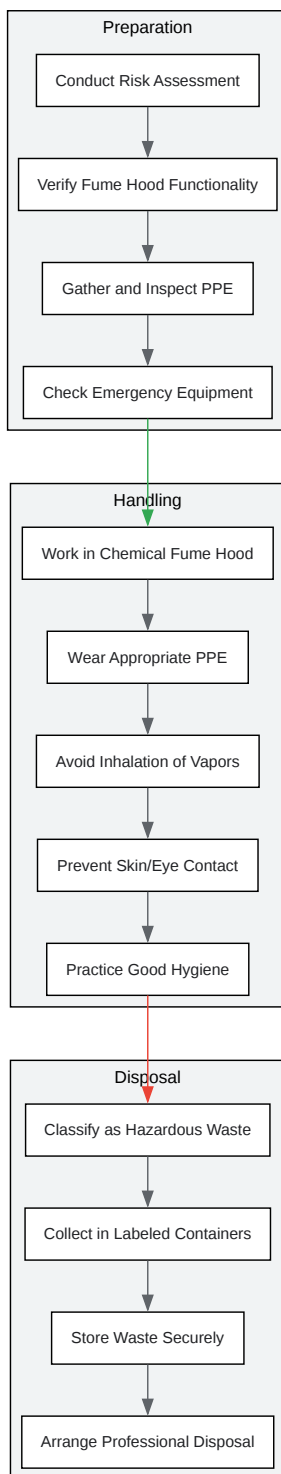
- **Waste Classification:** **1-Phenyl-1-butanol** waste is classified as hazardous waste and must be disposed of accordingly.
- **Waste Collection:**

- Collect liquid waste in a designated, properly labeled, and sealed container. The container should be compatible with organic solvents.
- Solid waste contaminated with **1-Phenyl-1-butanol** should be collected in a separate, clearly labeled container.
- Labeling: Label all waste containers with "Hazardous Waste," the full chemical name "**1-Phenyl-1-butanol**," and any associated hazard symbols.
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company. Do not dispose of **1-Phenyl-1-butanol** down the drain.^[4]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-Phenyl-1-butanol**.

Safe Handling and Disposal Workflow for 1-Phenyl-1-butanol



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Caption: Workflow for safe handling of **1-Phenyl-1-butanol**.

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References

- 1. Page loading... [guidechem.com]
- 2. (R)-(+)-1-Phenyl-1-butanol 97 22144-60-1 [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
- 4. fishersci.com [fishersci.com]
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